

LAS190792 interference with common lab reagents

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Compound of Interest

Compound Name: LAS190792

Cat. No.: B11935823

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Technical Support Center: LAS190792

This technical support center provides guidance for researchers, scientists, and drug development professionals working with **LAS190792** (also known as AZD8999). The following information addresses potential issues and frequently asked questions related to the experimental use of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **LAS190792**?

LAS190792 is a novel investigational drug that functions as a bifunctional muscarinic receptor antagonist and β 2-adrenoceptor agonist (MABA).[1][2] It combines two bronchodilator mechanisms in a single molecule and has been developed for the treatment of chronic respiratory diseases like Chronic Obstructive Pulmonary Disease (COPD).[1][2]

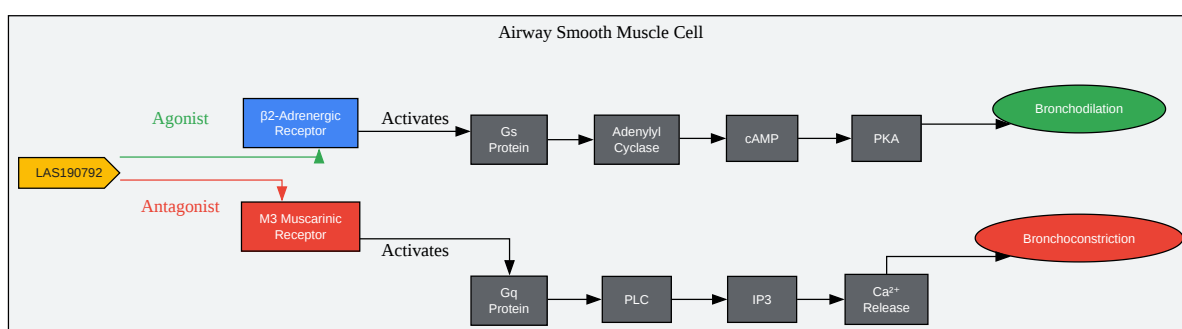
Q2: What is the mechanism of action for **LAS190792**?

LAS190792 acts on two distinct signaling pathways:

- **Muscarinic Antagonism:** It potently antagonizes M3 muscarinic receptors, which are primarily responsible for smooth muscle contraction in the airways. By blocking these receptors, it inhibits bronchoconstriction.[1][3][4]

- β 2-Adrenoceptor Agonism: It activates β 2-adrenergic receptors, leading to airway smooth muscle relaxation and bronchodilation.[1][3][4]

This dual action is intended to provide enhanced bronchodilation compared to single-mechanism agents.[2][3]



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Figure 1: Dual signaling pathway of **LAS190792**.

Q3: What is the receptor binding profile of **LAS190792**?

LAS190792 exhibits high potency for human muscarinic and β 2-adrenergic receptors. The following table summarizes its binding affinities (pIC50) and functional potencies (pEC50).

Receptor Target	pIC50 / pEC50	Reference
Muscarinic Receptors (pIC50)		
M1	8.9	[5][6][7]
M2	8.8	[5][6][7]
M3	8.8	[1][3][5][6][7]
M4	9.2	[5][6][7]
M5	8.2	[5][6][7]
Adrenergic Receptors (pIC50)		
β1	7.5	[5][6][7]
β2	9.1	[5][6][7]
β3	5.6	[5][6][7]
Functional Potency (pEC50)		
Isolated Trachea (spontaneous tone)	9.6	[1][3]

Troubleshooting Guide

While specific data on interference with common lab reagents is not available, the dual nature of **LAS190792** may require consideration in certain experimental setups.

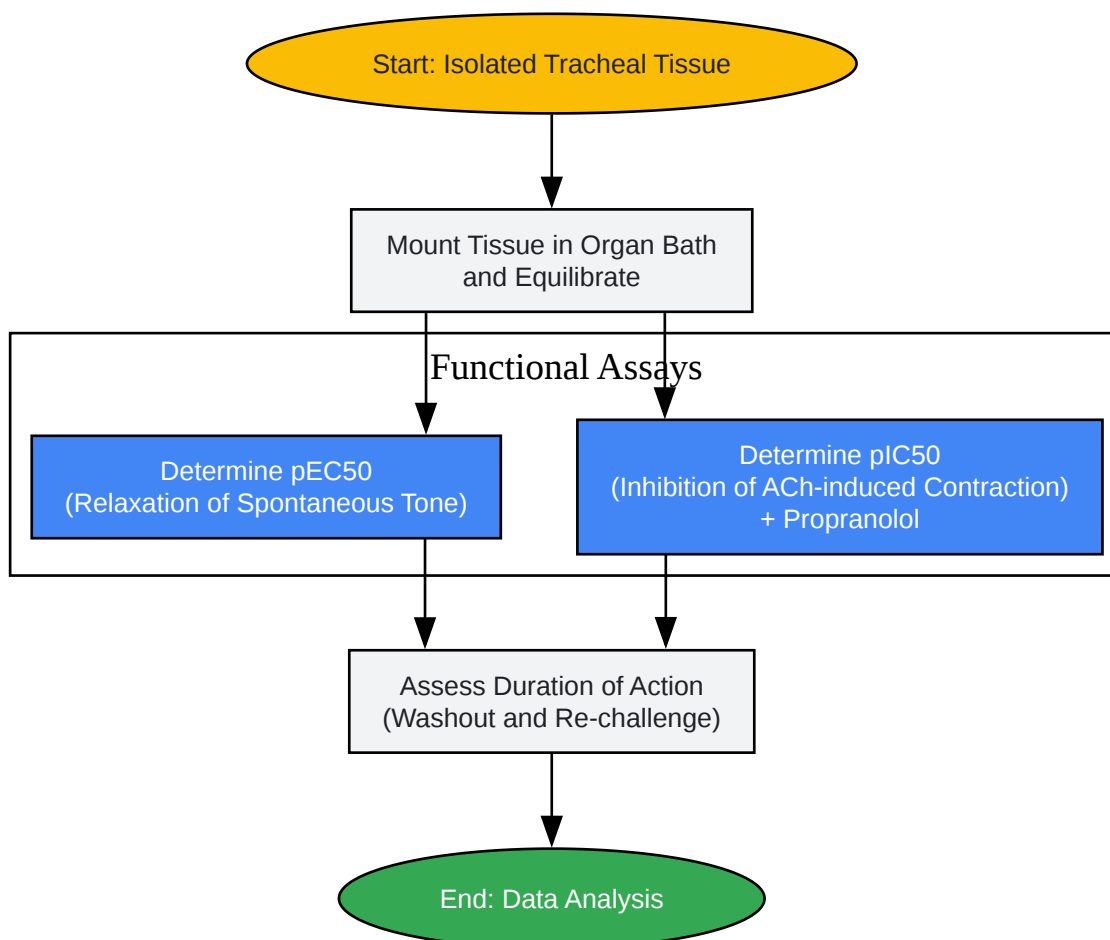
Issue 1: Unexpected results in cell-based functional assays.

- Question: My functional assay, which measures a single pathway (e.g., cAMP production), is yielding inconsistent or unexpected results. Why might this be?
- Answer: **LAS190792** simultaneously modulates two distinct signaling pathways. If your assay system expresses both muscarinic and adrenergic receptors, the compound's dual activity could lead to confounding effects. For example, in a system with endogenous M2 and β2 receptors, M2 activation can inhibit adenylyl cyclase, while β2 activation stimulates it.

Although **LAS190792** is an M2 antagonist, its potent β 2 agonism will likely dominate cAMP readouts.

Troubleshooting Steps:

- Cell Line Characterization: Confirm the expression profile of muscarinic and adrenergic receptors in your cell line.
- Selective Antagonists/Agonists: Use selective antagonists (e.g., propranolol for β -receptors) or agonists for other receptors to isolate the effect of **LAS190792** on the pathway of interest. [1][3]
- Assay Design: Consider using engineered cell lines that express only the receptor of interest to eliminate off-target effects.



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